

# Boron carbide molar weight and density

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## Compound of Interest

Compound Name: *Boron carbide*

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An In-depth Technical Guide on **Boron Carbide**: Molar Mass and Density

## Abstract

**Boron carbide** ( $B_4C$ ) is a technologically significant ceramic material renowned for its exceptional hardness, low density, and high thermal stability.[1] This guide provides a detailed overview of two of its fundamental physical properties: molar mass and density. It is intended for researchers, scientists, and professionals in materials science and related fields who require a thorough understanding of **boron carbide**'s characteristics. This document summarizes key quantitative data, outlines the experimental protocols for their determination, and presents a logical workflow for its synthesis and characterization.

## Core Physical Properties

**Boron carbide** is a covalent material with a complex crystal structure based on  $B_{12}$  icosahedra linked by C-B-C chains.[1] While its ideal chemical formula is often cited as  $B_4C$ , it can exist as a family of compounds with a range of compositions, which can influence its physical properties.[1]

## Molar Mass and Density Data

The molar mass and density of **boron carbide** are critical parameters for both theoretical calculations and practical applications. The table below summarizes the typically accepted values for  $B_4C$ .

Property	Value	Unit	Reference
Molar Mass	55.255	g/mol	[1]
	55.2547	g/mol	[2]
	55.3	g/mol	[3]
Density	2.50	g/cm <sup>3</sup>	[1][4]
	2.51	g/cm <sup>3</sup>	[5]
	2.52	g/cm <sup>3</sup>	[6][7]
	2.3 - 2.55	Mg/m <sup>3</sup>	[8]

Note: The variation in reported density values can be attributed to differences in stoichiometry, porosity, and measurement techniques.

## Experimental Protocols

Accurate determination of the molar mass and density of **boron carbide** is essential for quality control and material specification. The following sections detail the standard methodologies employed.

### Determination of Molar Mass via Empirical Formula

The molar mass of **boron carbide** is calculated from its empirical formula, which can be determined experimentally through combustion analysis.[9] This method involves the complete combustion of a known mass of **boron carbide** in the presence of oxygen to form boron trioxide (B<sub>2</sub>O<sub>3</sub>) and carbon dioxide (CO<sub>2</sub>).

Experimental Procedure:

- **Sample Preparation:** A precisely weighed sample (e.g., 1.00 g) of finely ground **boron carbide** powder is placed in a combustion crucible.
- **Combustion:** The sample is heated in a furnace under a stream of pure oxygen. The combustion reaction is as follows:  $B_xC_y + (x + y/2)O_2 \rightarrow (x/2)B_2O_3 + yCO_2$

- **Product Collection:** The resulting gases are passed through a series of absorption traps. Carbon dioxide is captured by a trap containing a CO<sub>2</sub> absorbent (e.g., soda lime), and boron trioxide is collected separately.
- **Mass Analysis:** The mass of the CO<sub>2</sub> and B<sub>2</sub>O<sub>3</sub> produced is determined by weighing the respective collection traps before and after the experiment.[\[9\]](#)
- **Stoichiometric Calculation:**
  - The mass of carbon in the original sample is calculated from the mass of CO<sub>2</sub> collected.[\[9\]](#)
  - The mass of boron in the original sample is calculated from the mass of B<sub>2</sub>O<sub>3</sub> collected.[\[9\]](#)
  - The masses of boron and carbon are converted to moles by dividing by their respective atomic masses (B: ~10.81 u, C: ~12.01 u).[\[9\]](#)
  - The simplest whole-number ratio of the moles of boron to carbon is determined to establish the empirical formula (e.g., B<sub>4</sub>C).[\[9\]](#)
- **Molar Mass Calculation:** The molar mass is calculated by summing the atomic masses of the constituent elements according to the determined empirical formula.[\[10\]](#)

## Determination of Density

The density of **boron carbide** is a measure of its mass per unit volume. The pycnometric method is a common and accurate technique for determining the density of powdered or solid materials.[\[11\]](#)

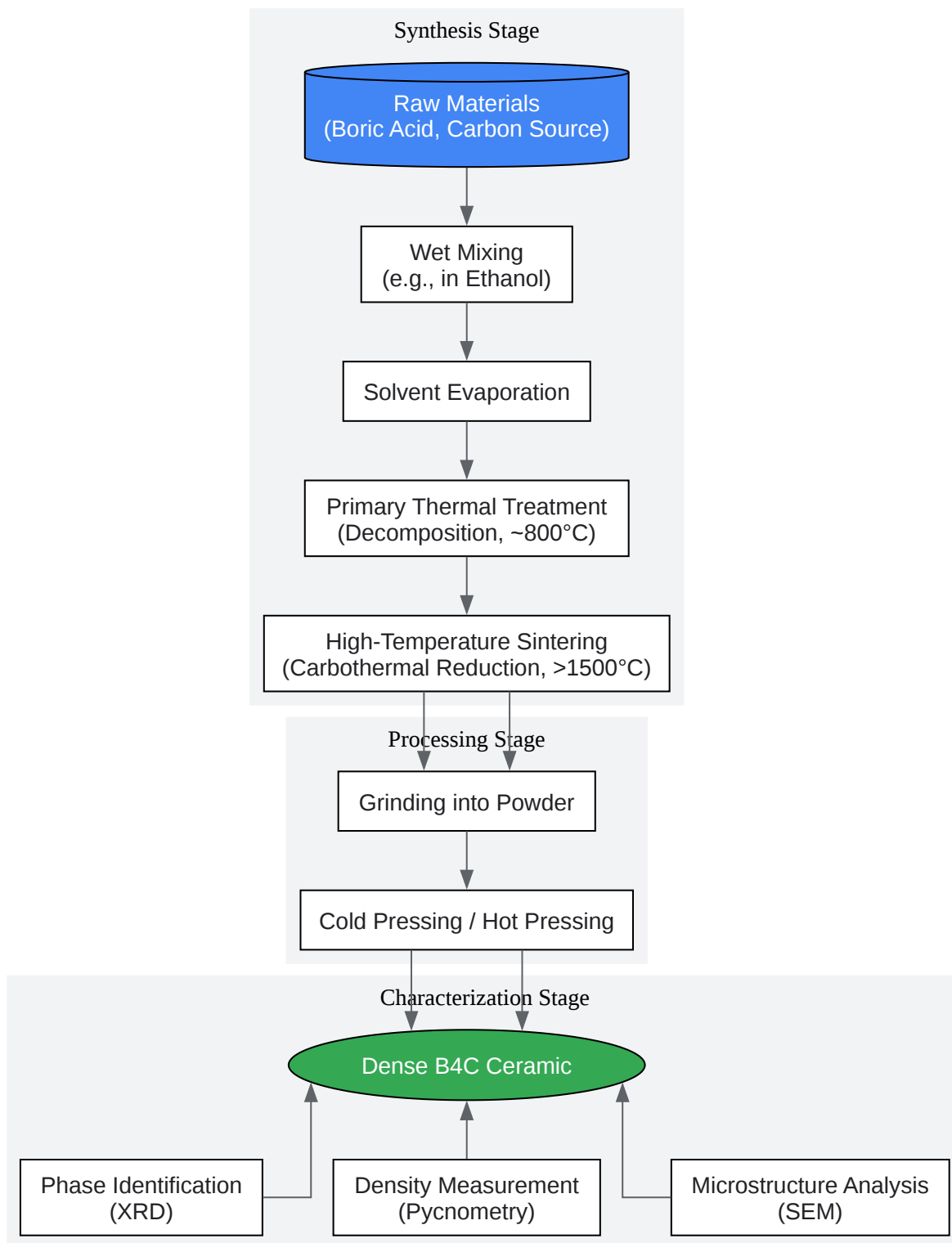
Experimental Procedure (Gas Pycnometry):

- **Sample Preparation:** A sample of **boron carbide** powder is dried to remove any surface moisture and accurately weighed.
- **Calibration:** The volume of the empty sample chamber in the gas pycnometer is determined. This is done by filling a reference chamber of known volume with an inert gas (typically helium) to a certain pressure and then expanding it into the sample chamber, measuring the resulting pressure drop.

- **Sample Measurement:** The weighed **boron carbide** sample is placed into the sample chamber.
- **Analysis:** The same process of gas expansion from the reference chamber to the sample chamber is repeated. The presence of the sample reduces the available volume in the sample chamber, resulting in a different final pressure compared to the empty chamber measurement.
- **Volume Calculation:** Using the principles of the ideal gas law (Boyle's Law), the volume of the solid sample is calculated based on the pressure difference.
- **Density Calculation:** The density ( $\rho$ ) is calculated by dividing the mass of the sample by its measured volume.

## Synthesis and Characterization Workflow

The properties of **boron carbide** are highly dependent on its synthesis and processing conditions. The following diagram illustrates a typical workflow for the synthesis of **boron carbide** powder via the carbothermal reduction of boric acid, followed by densification and characterization.



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Caption: Experimental workflow for **boron carbide** synthesis and characterization.

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## References

- 1. Boron carbide - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. Boron carbide | CB4 | CID 123279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. webqc.org [webqc.org]
- 5. Boron Carbide Technical Data - Panadyne [panadyne.com]
- 6. elementschina.com [elementschina.com]
- 7. Composition of BORON CARBIDE [physics.nist.gov]
- 8. Boron Carbide (B<sub>4</sub>C) - Properties and Information about Boron Carbide - News - Nutpool Materials [wap.napu-materials.com]
- 9. youtube.com [youtube.com]
- 10. Molecular weight of Boron Carbide [convertunits.com]
- 11. pubs.aip.org [pubs.aip.org]
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